

An In-depth Technical Guide to 2-Bromophenyl Isothiocyanate

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Compound of Interest

Compound Name: 2-Bromophenyl isothiocyanate

Cat. No.: B079995

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **2-Bromophenyl isothiocyanate**, a compound of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities.

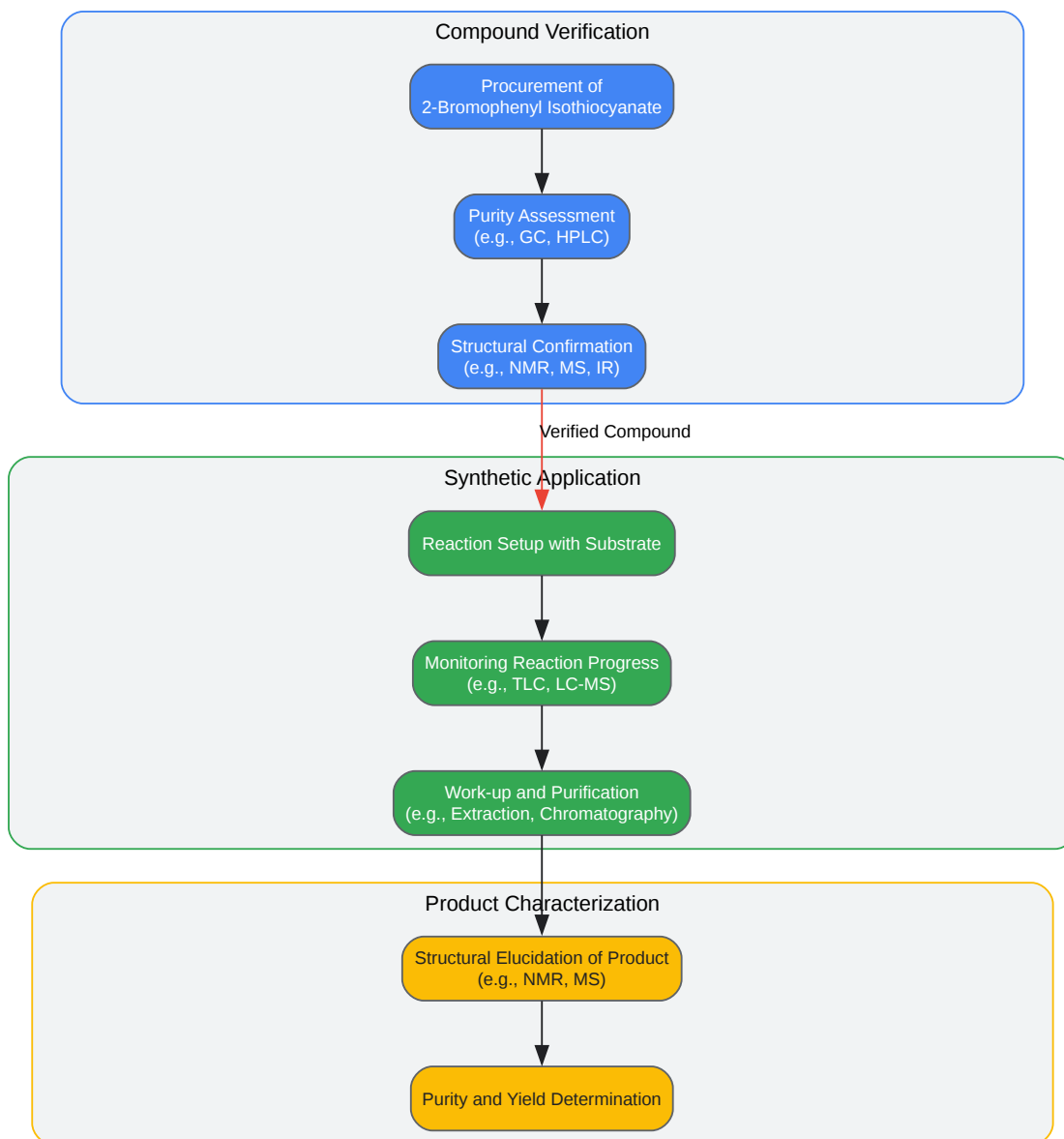
Physicochemical Properties

The core molecular attributes of **2-Bromophenyl isothiocyanate** are summarized in the table below. These data are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ BrNS	[1][2][3]
Molecular Weight	214.08 g/mol	[1][3][4]
CAS Number	13037-60-0	[1][4]
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Density	1.591 g/mL at 25 °C	[1][4]
Boiling Point	257 °C at 770 mmHg	[3][4]
Refractive Index	n ₂₀ /D 1.6843	[4]
SMILES String	<chem>BrC1=CC=CC=C1N=C=S</chem>	[2][4]
InChI Key	PAFORXDSYWMYGP-UHFFFAOYSA-N	[2][4]

Conceptual Experimental Workflow for Compound Analysis

While specific experimental protocols for **2-Bromophenyl isothiocyanate** are application-dependent, a general workflow for its characterization and use in synthetic applications is outlined below. This workflow represents a logical progression from initial compound verification to its application in a synthetic context.



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Caption: A generalized workflow for the verification and synthetic use of a chemical reagent.

Chemical Structure

The molecular structure of **2-Bromophenyl isothiocyanate** is fundamental to understanding its reactivity. The isothiocyanate group is a key functional moiety, enabling various chemical transformations.

Caption: A simplified 2D representation of the **2-Bromophenyl isothiocyanate** structure.

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